

Synthesis of Dimethyl 2,7-Naphthalenedicarboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 2,7-Naphthalenedicarboxylate*

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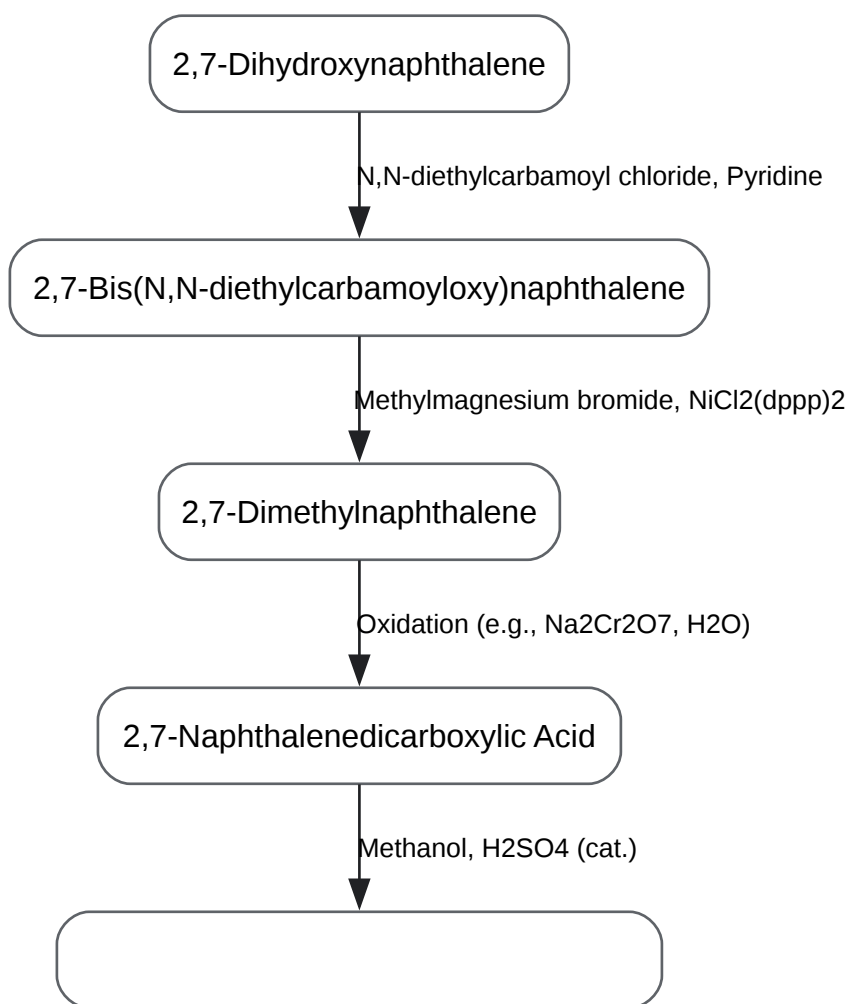
This in-depth technical guide provides a comprehensive overview of the synthesis of **Dimethyl 2,7-naphthalenedicarboxylate**, a key intermediate in the production of high-performance polymers and advanced materials.^[1] This document details the primary synthetic routes, experimental protocols, and key quantitative data to support research and development in this area.

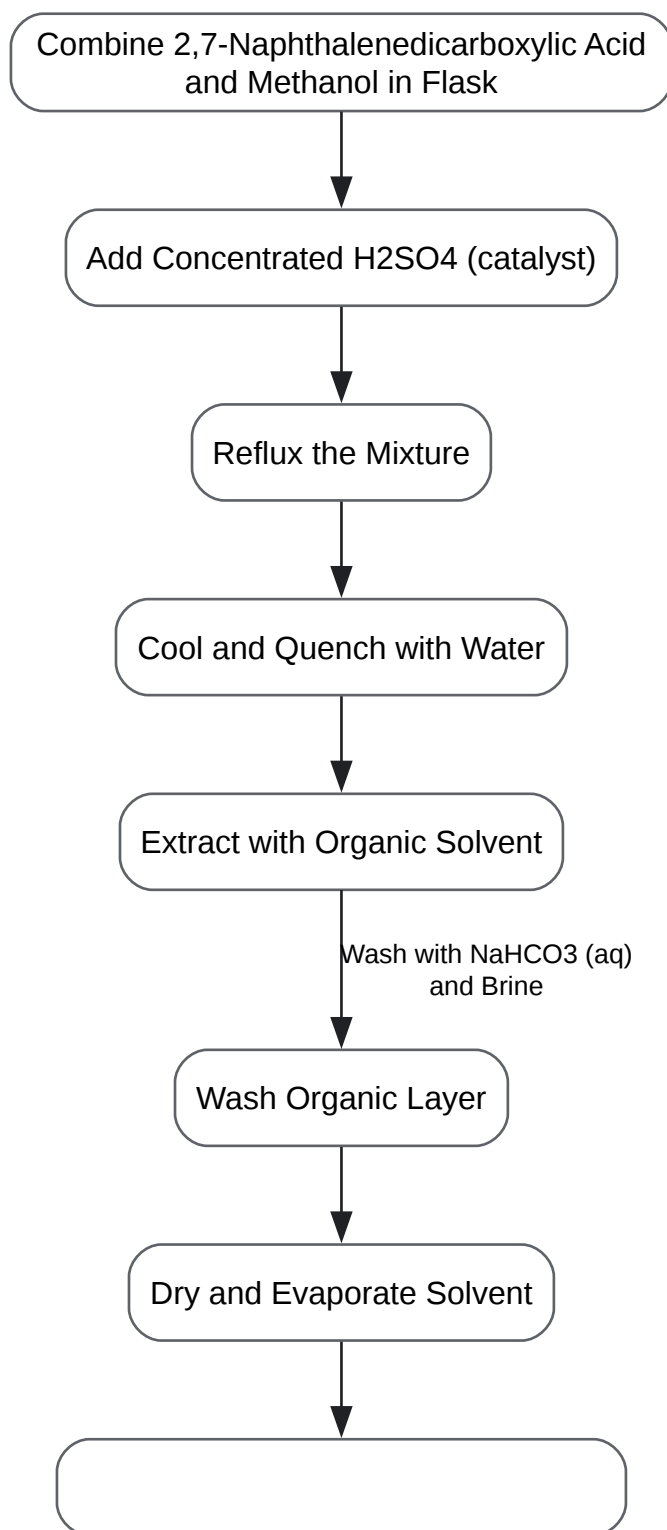
Introduction

Dimethyl 2,7-naphthalenedicarboxylate is a diester of 2,7-naphthalenedicarboxylic acid. Its rigid and planar naphthalene core imparts exceptional thermal stability and mechanical strength to polymers derived from it.^[1] Consequently, it is a valuable monomer in the synthesis of polyesters, polyamides, and liquid crystals, with applications in the automotive, electronics, and packaging industries.^[1] This guide will focus on the prevalent methods for its laboratory-scale synthesis.

Synthetic Pathways

The synthesis of **Dimethyl 2,7-naphthalenedicarboxylate** can be approached through a multi-step process, commencing from readily available precursors. The overall synthetic scheme involves the preparation of 2,7-dimethylnaphthalene, its subsequent oxidation to 2,7-naphthalenedicarboxylic acid, and the final esterification to yield the target compound.





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References

- 1. Dimethyl 2,7-Naphthalenedicarboxylate [myskinrecipes.com]
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